

Technical Monograph: 1-(3-Chloropropyl)cyclopropane-1-carbaldehyde

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Compound of Interest

Compound Name: 1-(3-Chloropropyl)cyclopropane-1-carbaldehyde

Cat. No.: B13260887

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Primary Identifier: CAS 1935240-66-6 Molecular Weight: 146.61 g/mol Formula: C₇H₁₁ClO

Executive Summary & Structural Identity

1-(3-Chloropropyl)cyclopropane-1-carbaldehyde is a specialized gem-disubstituted cyclopropane intermediate. It serves as a critical "linchpin" scaffold in medicinal chemistry, specifically designed for the construction of spirocyclic nitrogen heterocycles (e.g., 5-azaspiro[2.5]octanes).

The molecule features two distinct reactive handles on a quaternary carbon:

- Electrophilic Formyl Group (-CHO): Ready for reductive amination, olefination, or nucleophilic addition.
- Alkyl Chloride Side Chain (-CH₂)₃Cl): A latent electrophile positioned perfectly for intramolecular nucleophilic displacement.

This dual-functionality allows for "one-pot" cascade reactions that lock flexible linear chains into rigid spiro-fused systems, a strategy increasingly used to improve the metabolic stability and

target residency time of pharmaceutical candidates.

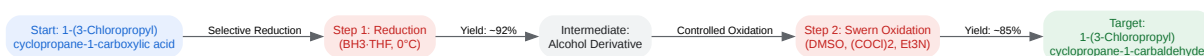
Physicochemical Profile^{[1][2][3][4][5][6][7][8][9]}

Property	Value	Source/Derivation
Molecular Weight	146.61 g/mol	Calculated (C ₇ H ₁₁ ClO)
Exact Mass	146.0498 Da	Isotopic Calculation
Molecular Formula	C ₇ H ₁₁ ClO	Stoichiometry
Physical State	Pale Yellow Oil	Analogous cyclopropanes
Boiling Point	~230–235°C (760 mmHg)	Predicted via ChemDraw/ACD
LogP	~1.8–2.1	Predicted (Lipophilicity)

Synthetic Methodology: The "Divergent" Protocol

While direct synthesis from 1,4-dihaloalkanes is possible, the most robust, high-purity route for research scale involves the reduction of the corresponding carboxylic acid or nitrile. The following protocol utilizes 1-(3-chloropropyl)cyclopropane-1-carboxylic acid (CAS 1857641-31-6) as the starting material, ensuring high regiocontrol.

Workflow Diagram: Synthesis from Acid Precursor



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Figure 1: Step-wise synthesis converting the carboxylic acid precursor to the target aldehyde via an alcohol intermediate.

Detailed Protocol

Step 1: Chemoselective Reduction to Alcohol
Rationale: Borane-THF is chosen over Lithium Aluminum Hydride (LAH) to prevent potential side-reactions with the alkyl chloride (dehalogenation) which can occur with stronger reductants at elevated temperatures.

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) and purge with Argon.
- Dissolution: Dissolve 10.0 mmol of 1-(3-chloropropyl)cyclopropane-1-carboxylic acid in 50 mL anhydrous THF. Cool to 0°C.
- Addition: Add Borane-THF complex (1.0 M, 12.0 mmol) dropwise over 20 minutes.
- Reaction: Stir at 0°C for 1 hour, then warm to RT for 3 hours. Monitor via TLC (stain with KMnO_4).
- Quench: Cool to 0°C. Carefully add MeOH until gas evolution ceases.
- Workup: Concentrate in vacuo. Redissolve in EtOAc, wash with 1M HCl and Brine. Dry over Na_2SO_4 .^[10]
- Result: 1-(3-chloropropyl)cyclopropane-1-methanol (Colorless oil).

Step 2: Swern Oxidation to Aldehyde Rationale: Swern conditions avoid over-oxidation to the acid and preserve the cyclopropane ring integrity, which can be sensitive to harsh acidic oxidants (like Jones reagent).

- Activation: In a dry flask under Argon, dissolve oxalyl chloride (11.0 mmol) in DCM at -78°C. Add DMSO (22.0 mmol) dropwise. Stir for 15 min.
- Oxidation: Add the alcohol from Step 1 (dissolved in min. DCM) slowly to the activated DMSO mixture at -78°C. Stir for 45 min.
- Termination: Add Triethylamine (Et_3N , 50.0 mmol) and allow the mixture to warm to 0°C over 1 hour.
- Purification: Quench with saturated NH_4Cl . Extract with DCM. Purify via flash chromatography (Hexanes/EtOAc 9:1).
- Validation: ^1H NMR should show a distinct aldehyde singlet/doublet around δ 9.0–9.5 ppm.

Application: The Spiro-Piperidine Cascade

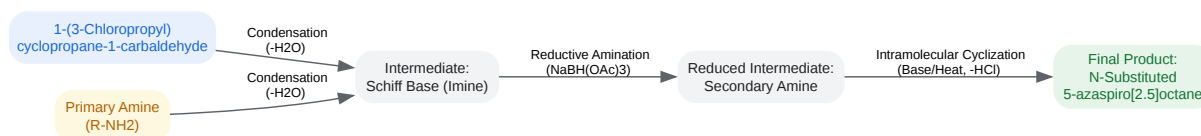
The primary utility of **1-(3-chloropropyl)cyclopropane-1-carbaldehyde** is the synthesis of 5-azaspiro[2.5]octanes. This scaffold is a bioisostere for piperidines and cyclohexanes, often used to restrict conformation in GPCR ligands (e.g., for opioid or chemokine receptors).

Mechanism of Action

The reaction proceeds via a Reductive Cyclization Cascade:

- Imine Formation: Condensation of the aldehyde with a primary amine (R-NH₂).^[11]
- Reduction: Conversion of the imine to a secondary amine using NaBH(OAc)₃.
- Intramolecular Alkylation: The newly formed secondary amine attacks the terminal alkyl chloride (facilitated by heat or base), closing the piperidine ring.

Pathway Diagram: Spiro-Cyclization



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Figure 2: The cascade reaction converting the aldehyde into a pharmacologically active spiro-piperidine scaffold.

Experimental Protocol: Spiro-Piperidine Synthesis

- Imine Formation: Mix the aldehyde (1.0 equiv) and primary amine (1.0 equiv) in DCE (Dichloroethane). Stir for 1 hour.
- Reduction: Add Sodium Triacetoxyborohydride (STAB, 1.5 equiv). Stir at RT for 4–12 hours.
- Cyclization (Critical Step):
 - Note: The secondary amine formed in situ may not cyclize spontaneously at RT due to the chloride leaving group.

- Action: Add DIPEA (2.0 equiv) and heat the reaction mixture to 60–80°C for 4 hours. Alternatively, add NaI (0.1 equiv) as a catalyst (Finkelstein condition) to accelerate the ring closure.
- Isolation: Dilute with DCM, wash with NaHCO₃. The organic layer contains the spiro-piperidine.[7][8]

References

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